

Application Note: Measuring GLP-1 Secretion in Response to MBX-2982 In Vitro

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Compound of Interest

Compound Name: MBX-2982

Cat. No.: B1676256

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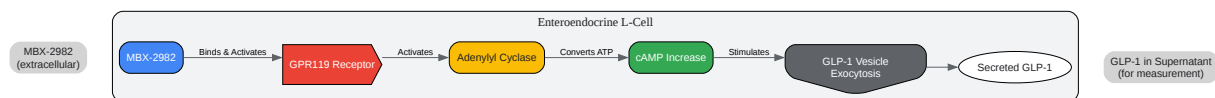
Audience: Researchers, scientists, and drug development professionals.

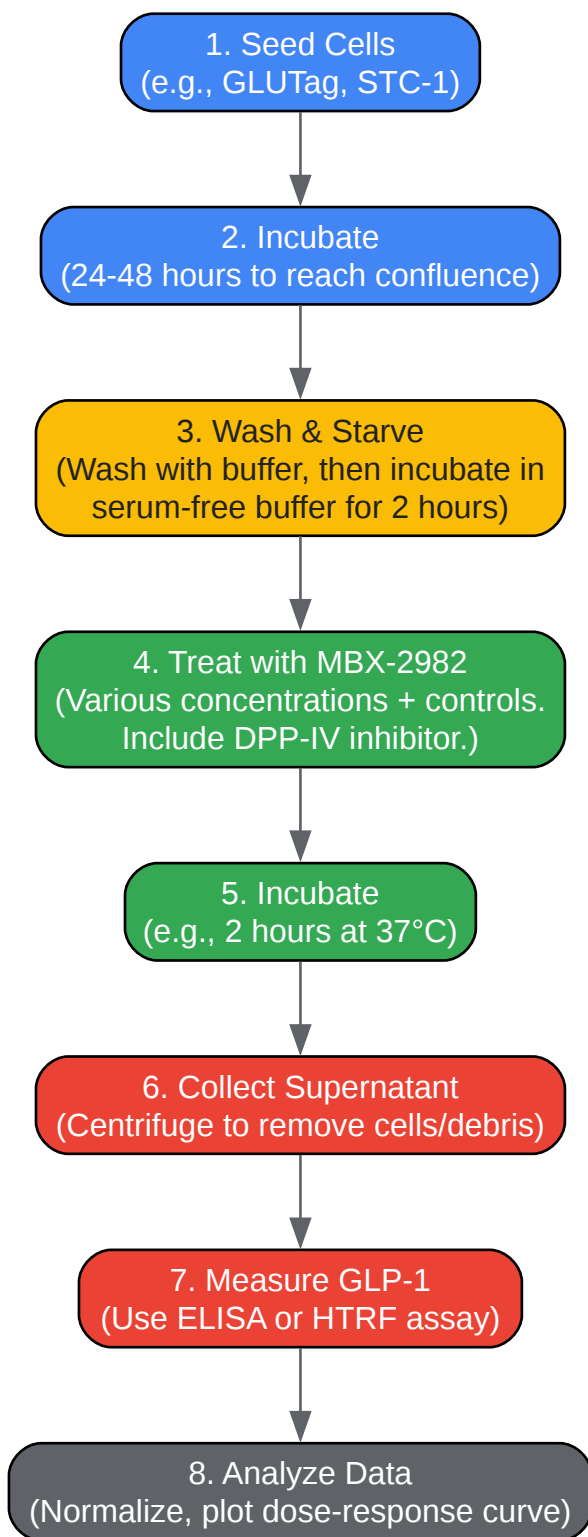
Introduction

Glucagon-like peptide-1 (GLP-1) is an incretin hormone that plays a crucial role in glucose homeostasis by stimulating glucose-dependent insulin secretion, suppressing glucagon release, and slowing gastric emptying.[1][2][3][4] As such, targeting the GLP-1 pathway is a key strategy in the development of therapeutics for type 2 diabetes and obesity.[5] **MBX-2982** is a selective, orally-available agonist for the G protein-coupled receptor 119 (GPR119).[6][7] GPR119 is expressed on pancreatic beta cells and enteroendocrine L-cells in the gastrointestinal tract.[8] Activation of GPR119 on L-cells stimulates the release of GLP-1.[8][9] This application note provides a detailed protocol for measuring GLP-1 secretion in response to **MBX-2982** using an in vitro cell-based assay.

Mechanism of Action: MBX-2982 Stimulation of GLP-1 Secretion

MBX-2982 functions by binding to and activating GPR119 on the surface of enteroendocrine L-cells. This activation stimulates a downstream signaling cascade, likely involving cyclic AMP (cAMP), which culminates in the exocytosis of GLP-1-containing granules.[10] Preclinical data indicate that **MBX-2982** is a potent GPR119 agonist that stimulates the release of GLP-1 from the gut.[8][9] Studies have also shown that GPR119-mediated GLP-1 secretion can occur in a glucose-independent manner.[7][11]





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